

# Technical Safety & Handling Guide: 1,4-Bis(2-Hydroxyethoxy)-2-Butyne

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## Compound of Interest

Compound Name:	1,4-Bis(2-Hydroxyethoxy)-2-Butyne
CAS No.:	1605-85-5
Cat. No.:	B1179979

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CAS No: 1606-85-5 Synonyms: BEO; 2-Butyne-1,4-diol bis(2-hydroxyethyl) ether; 1,4-Di(2-hydroxyethoxy)-2-butyne.[1][2][3][4][5] Document Type: Technical Whitepaper for Research & Development Version: 1.0

## Executive Summary

**1,4-Bis(2-Hydroxyethoxy)-2-Butyne** (BEO) is a functionalized alkyne-diol ether predominantly utilized as a brightener in nickel electroplating, yet it holds significant utility in drug development as a hydrophilic linker and rigid spacer in synthetic medicinal chemistry. Its structure—comprising a central alkyne core flanked by ethoxy and hydroxyl groups—offers unique physicochemical properties for bioconjugation and fragment-based drug design.

However, its safety profile is often under-documented in research settings compared to commercial APIs. This guide synthesizes industrial safety data with laboratory best practices to provide a comprehensive handling protocol. The primary hazards are acute skin/eye irritation and potential oral toxicity. While not classified as highly volatile, its functional groups necessitate specific precautions against peroxide formation and reactive incompatibility.[6]

## Chemical Identity & Physicochemical Properties

Understanding the physical constants is the first line of defense in risk assessment. BEO is a viscous liquid with a high boiling point, reducing inhalation risks under ambient conditions but increasing persistence on surfaces.

**Table 1: Physicochemical Data**

Property	Value	Relevance to Safety
CAS Number	1606-85-5	Unique Identifier for SDS retrieval.
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	Oxygen-rich; potential for polarity-driven skin absorption.
Molecular Weight	174.19 g/mol	Moderate weight; likely limited volatility.
Physical State	Clear yellow to brown viscous liquid	Viscosity implies slow spill spread but difficult cleanup.
Boiling Point	~225°C (est.) / >110°C (Flash Point)	Low vapor pressure at RT; thermal decomposition risk at high heat.
Density	1.144 g/mL @ 25°C	Heavier than water; sinks in aqueous environments.
Solubility	Soluble in water, alcohols	Readily miscible; requires specific spill containment (no water wash-down).



*Technical Insight: The presence of ether linkages (*

*) adjacent to an alkyne suggests a theoretical susceptibility to autoxidation. While less prone to peroxide formation than simple ethers (e.g., diethyl ether), aged samples should be tested for peroxides before distillation or heating.*

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## Hazard Identification & Toxicology

### GHS Classification

Based on aggregated data from REACH registrations and supplier SDS (Sigma-Aldrich, TCI, Thermo Fisher), BEO is classified under the Warning signal word.

- H302: Harmful if swallowed (Category 4).
- H315: Causes skin irritation (Category 2).
- H319: Causes serious eye irritation (Category 2A).[7]
- H335: May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).

### Toxicological Profile

- Acute Oral Toxicity: Data indicates an LD50 range consistent with Category 4 (300–2000 mg/kg). Ingestion may cause gastrointestinal distress.
- Dermal/Ocular: The compound is a confirmed irritant. The ethoxy chains increase polarity, potentially aiding penetration of the stratum corneum, leading to dermatitis upon prolonged contact.
- Chronic/Carcinogenicity: No components are listed by IARC, NTP, or OSHA as carcinogens. However, "No data available" should not be conflated with "Safe." Long-term exposure effects are not fully investigated.[8]

- Mutagenicity: No specific data available.[8] Treat as a potential genotoxin until proven otherwise, standard for alkyne-containing research chemicals.

## Operational Safety & Handling Protocols

### Engineering Controls

- Primary: All open handling must occur within a certified Chemical Fume Hood.
- Secondary: Local exhaust ventilation is required if the process involves heating the substance above 50°C.

### Personal Protective Equipment (PPE) Matrix

PPE Type	Recommendation	Scientific Rationale
Gloves	Nitrile ( $\geq 0.11$ mm)	BEO is a polar organic. Nitrile offers excellent resistance to alcohols and ethers. Latex is not recommended due to permeability risks.
Eye Protection	Chemical Goggles	Safety glasses are insufficient due to the "Serious Eye Irritation" (H319) hazard. Goggles prevent vapor/splash entry.
Body Protection	Lab Coat (Cotton/Poly)	Standard protection. If handling >1L, use a chemical-resistant apron.
Respiratory	Type A (Organic Vapor)	Required only if aerosolization occurs or heating outside a fume hood (not recommended).

### Storage & Stability

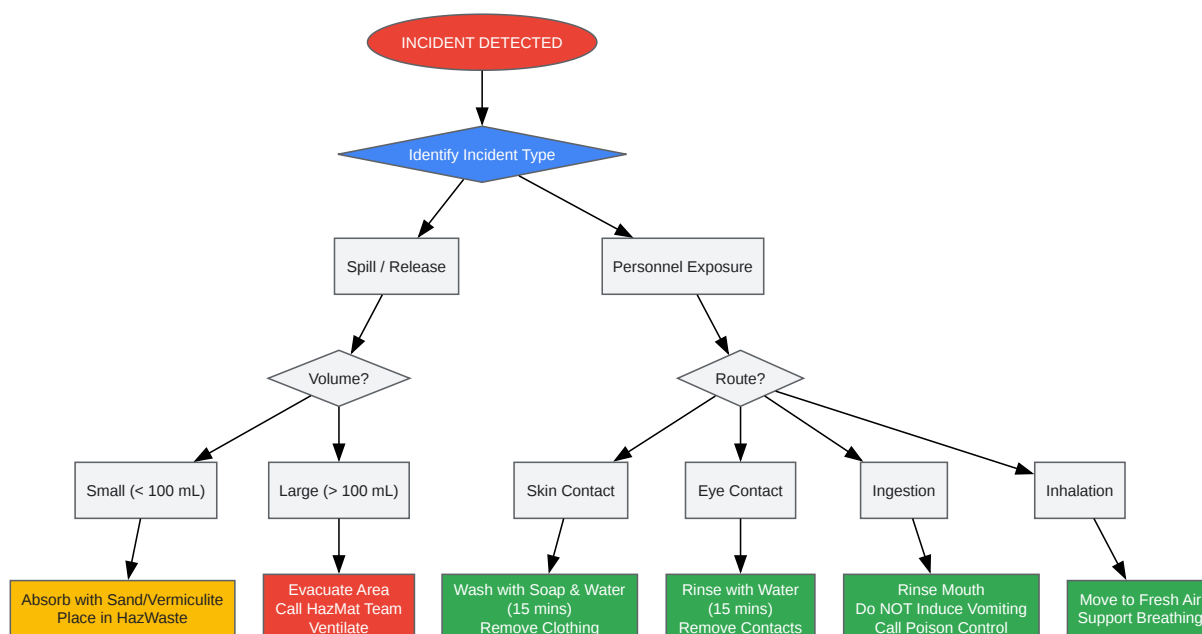
- Conditions: Store in a cool, dry place. Keep container tightly closed.

- Incompatibilities: Strong oxidizing agents (risk of fire), Strong acids (potential for alkyne hydration/reaction), Copper/Silver (Acetylides are unlikely due to the internal alkyne, but trace terminal alkyne impurities could react).
- Shelf Life: Re-test purity annually. Monitor for darkening (oxidation).

## Emergency Response & First Aid

The following decision logic dictates the immediate response to exposure or release events.

### Visualization: Emergency Response Decision Tree



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Caption: Figure 1. Decision logic for immediate response to BEO exposure or containment failure.

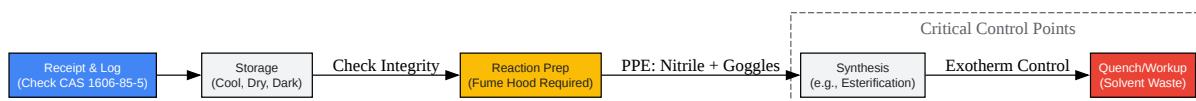
## Research Applications & Synthesis Context

In drug discovery, **1,4-Bis(2-Hydroxyethoxy)-2-Butyne** serves as a versatile building block. Its safety profile must be contextualized within its experimental utility.

### Functional Utility

- **Linker Chemistry:** The molecule provides a 4-carbon rigid alkyne spacer. The terminal hydroxyls allow for easy functionalization (e.g., conversion to mesylates/tosylates for nucleophilic substitution).
- **PROTACs:** Used to synthesize hydrophilic linkers that connect E3 ligase ligands to target protein ligands. The ether oxygens improve water solubility compared to all-carbon chains.
- **Hydrogenation:** The central alkyne can be selectively reduced to an alkene (cis/trans) or alkane, altering the linker's flexibility post-conjugation.

### Synthesis Workflow & Safety Checkpoints



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Caption: Figure 2. Operational workflow emphasizing safety checkpoints during synthesis.

### Regulatory & Compliance Status

- TSCA (USA): Listed (Active).
- REACH (EU): Registered (EC No. 216-526-0).

- Canada (DSL/NDL): Listed on NDSL.
- Transport (DOT/IATA): generally not regulated as Dangerous Goods for transport unless specific additives or impurities lower the flash point. However, always verify the specific SDS from the vendor as "Environmentally Hazardous Substance" (UN 3082) classifications are becoming more common for aquatic toxins.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 62411, **1,4-Bis(2-hydroxyethoxy)-2-butyne**. Retrieved from [[Link](#)]
- ECHA (European Chemicals Agency). C&L Inventory: 1,4-bis(2-hydroxyethoxy)but-2-yne. Retrieved from [[Link](#)]

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## Sources

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